Biological Activity Comparison of Isoquinoline Carboxylic Acids: A Technical Guide

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Compound of Interest

Compound Name:	*8-Aminoisoquinoline-5-carboxylic acid*
CAS No.:	*1936191-65-9*
Cat. No.:	*B2835137*

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Executive Summary

Isoquinoline carboxylic acids represent a privileged scaffold in medicinal chemistry, distinct from their quinoline isomers by the position of the nitrogen atom relative to the carbocyclic ring. This structural variation significantly alters the electronic distribution, pKa, and metal-chelating properties of the carboxylic acid moiety.

This guide analyzes three primary therapeutic domains where isoquinoline carboxylic acids outperform or offer distinct advantages over alternative scaffolds:

- HIF Prolyl Hydroxylase (PHD) Inhibition: For anemia and ischemia treatment (e.g., Roxadustat).[1][2][3]
- NMDA Receptor Antagonism: For neuroprotection (e.g., Decahydroisoquinoline-3-carboxylic acids).[4]
- Antimicrobial Efficacy: Specifically targeting membrane integrity in resistant pathogens.[4]

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Part 1: Structural Activity Relationship (SAR) Analysis[4]

The biological activity of isoquinoline carboxylic acids is dictated by the position of the carboxyl group (-COOH) and the saturation of the nitrogen-containing ring.

Feature	Isoquinoline-1-carboxylic Acid (IQ1CA)	Isoquinoline-3-carboxylic Acid (IQ3CA)	Tetrahydroisoquinoline-3-carboxylic Acid (Tic)
Electronic Character	Electron-deficient at C1; Acid is ortho to Nitrogen.[4]	Acid is meta to Nitrogen; mimics phenylalanine.[4]	Constrained amino acid; mimics Phenylalanine.[4]
Key Interaction	Zwitterionic potential; weak metal chelation.[4]	Bidentate Chelation (with 4-OH group); 2-oxoglutarate mimic.[4]	Hydrophobic pocket binding; conformational restriction.[4]
Primary Application	Anti-inflammatory (Amide derivatives).	HIF-PHD Inhibition (Anemia).[2][3][4][5]	Peptidomimetics (Opioid/NMDA modulation).[4]

Comparative Physicochemical Properties[7][8]

- Rigidity: Unlike linear amino acids or flexible phenyl-alkyl acids, the isoquinoline core locks the carboxylic acid in a specific vector, reducing the entropic cost of binding to enzymes like PHD2.
- Basicity: The isoquinoline nitrogen (pKa ~5.4) is more basic than quinoline (pKa ~4.9), influencing solubility and lysosomal accumulation.

Part 2: Therapeutic Applications & Experimental Data[2][6][9][10]

HIF Prolyl Hydroxylase Inhibition (Anemia/Ischemia)

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Mechanism: Isoquinoline-3-carboxylic acid derivatives (specifically 4-hydroxy analogs) mimic 2-oxoglutarate (2-OG), the co-substrate for Prolyl Hydroxylase Domain (PHD) enzymes.[4] They chelate the active site Iron (Fe^{2+}), preventing the hydroxylation and subsequent degradation of Hypoxia-Inducible Factor (HIF).

Case Study: Roxadustat (FG-4592) Roxadustat is a 4-hydroxyisoquinoline-3-carboxamide derivative.[3][4][5] The isoquinoline core is superior to early pyridine-based inhibitors due to enhanced hydrophobic interactions within the PHD2 active site.[4]

Data Comparison: Isoquinoline vs. Quinoline Scaffolds

Compound Class	Core Structure	IC50 (PHD2)	Mechanism Note
Roxadustat Analog	4-OH-Isoquinoline-3-COOH	~1.1 µM	Bidentate Fe^{2+} chelation + Hydrophobic fit.[4]
Vadadustat Analog	Pyridine-3-COOH	~10-15 µM	Monodentate/Weaker chelation; requires tail interaction.[4]
Quinoline-3-COOH	Quinoline-3-COOH	>50 µM	Steric clash in PHD2 active site (N-position shift).[4]

Data synthesized from comparative inhibition studies (See References [1, 3]).

Pathway Visualization: HIF Stabilization

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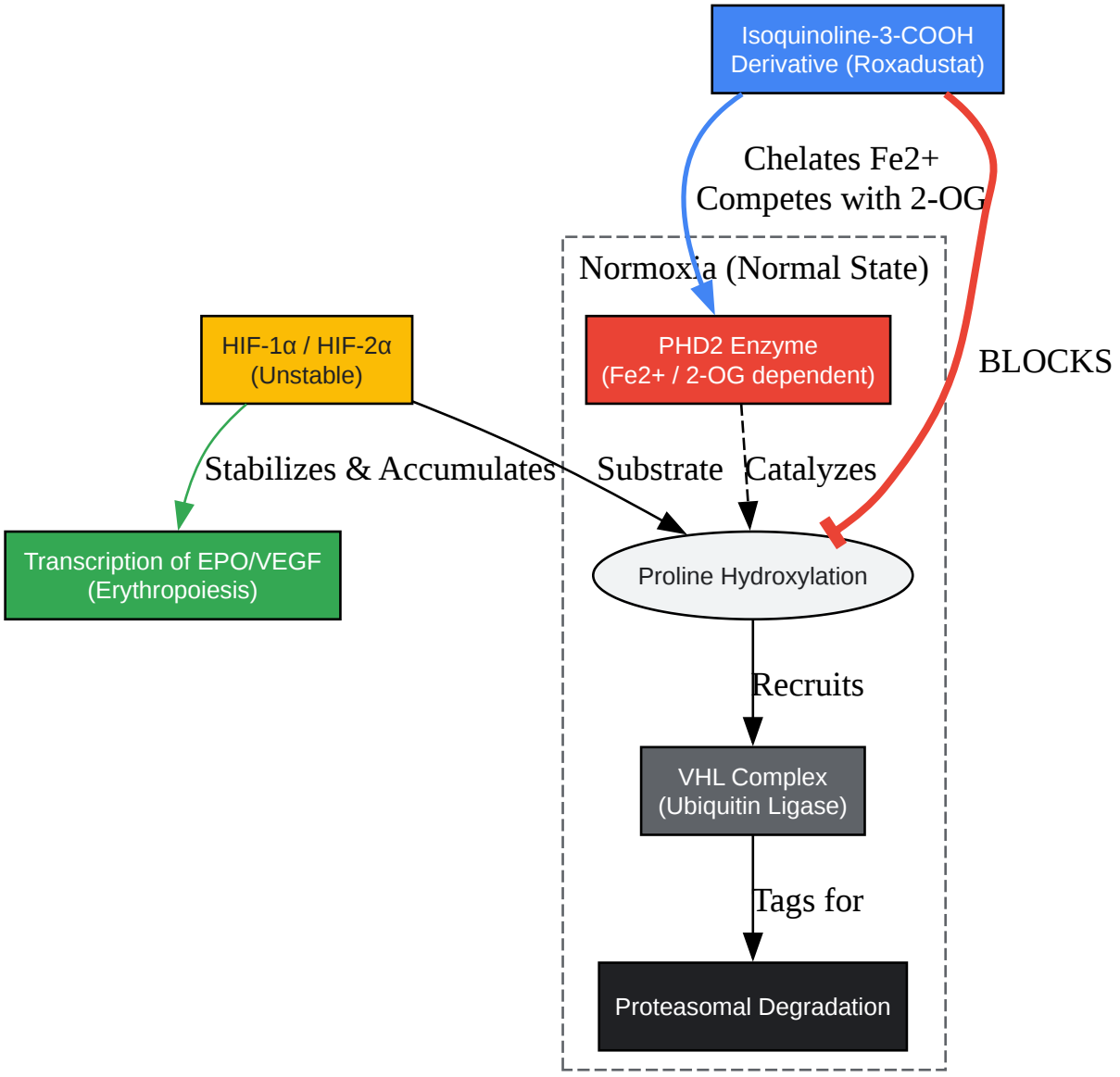

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Caption: Mechanism of HIF-1α stabilization by Isoquinoline-3-COOH derivatives via PHD2 inhibition.[4]

Neuroprotection: NMDA Receptor Antagonism

Mechanism: 6-substituted decahydroisoquinoline-3-carboxylic acids act as competitive antagonists at the glutamate binding site of the NMDA receptor.[4] The rigid bicyclic system restricts the conformational space, enhancing binding affinity compared to flexible linear amino acids.

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Comparative Potency: Rigid vs. Flexible Antagonists[4]

Compound	Structure Type	Target Site	Ki (nM)	Relative Potency
LY 235959	Decahydroisoquinoline-3-COOH	NMDA (Glutamate)	55 ± 14	1.0 (Reference)
D-AP7	Linear Phosphono-amino acid	NMDA (Glutamate)	~1,400	0.04x (Weaker)
CGS 19755	Piperidine-2-COOH	NMDA (Glutamate)	~200	0.27x (Weaker)

Key Insight: The "locked" conformation of the isoquinoline derivative mimics the transition state of glutamate binding more effectively than the flexible D-AP7 [2].

Antimicrobial Activity: Membrane Disruption

Target: Plant and human pathogens (e.g., Ralstonia solanacearum, Staphylococcus aureus).
Mechanism: Unlike quinolines which often target DNA gyrase, specific Isoquinoline-3-carboxylic acids (IQ3CA) have been shown to disrupt bacterial cell membrane integrity, leading to leakage of cytoplasmic contents.[4]

Experimental Data: Antibacterial Efficacy (MIC/EC50)

Organism	Strain Type	Compound	EC50 / MIC (μg/mL)	Efficacy vs. Control
A. citrulli	Gram-Negative	IQ3CA	8.38	Superior to Thiosen Copper
R. solanacearum	Gram-Negative	IQ3CA	12.45	Comparable to Kasugamycin
S. aureus	Gram-Positive	Tricyclic Isoquinoline	16.0	Moderate

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Part 3: Experimental Protocols

Protocol A: HIF Prolyl Hydroxylase (PHD2) Inhibition Assay

Use this protocol to validate the activity of synthesized isoquinoline derivatives.

- Reagent Preparation:
  - Assay Buffer: 20 mM Tris-HCl (pH 7.5), 5 mM KCl, 1.5 mM $MgCl_2$.[4]
  - Substrate Mix: Biotinylated HIF-1α peptide (residues 556–574), 2-oxoglutarate (2-OG), Ascorbate, and $FeSO_4$.[4]
  - Enzyme: Recombinant human PHD2.[4]
- Compound Incubation:
  - Dissolve isoquinoline derivatives in DMSO.
  - Incubate 10 nM PHD2 with varying concentrations of test compound (0.1 nM – 10 µM) for 15 minutes at room temperature.
- Reaction Initiation:
  - Add Substrate Mix (Final conc: 50 µM peptide, 10 µM $FeSO_4$, 100 µM 2-OG).
  - Incubate for 60 minutes at 30°C.
- Detection (AlphaScreen):
  - Add Streptavidin-Donor beads and VCB-Acceptor beads (VHL-ElonginB-ElonginC complex).[4]
  - Principle: Hydroxylated peptide binds VCB, bringing beads together to generate a luminescent signal.
  - Read: EnVision Multilabel Plate Reader (Excitation 680 nm / Emission 520-620 nm).[4]

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- Validation: Signal decreases with inhibition. Calculate IC50 using non-linear regression.

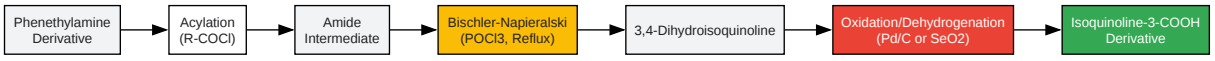
Protocol B: Bacterial Membrane Integrity Assay (SEM)

To confirm the mechanism of action for antimicrobial isoquinolines.

- Culture: Grow A. citrulli or S. aureus to Log phase (OD600 ~ 0.5).
- Treatment: Treat cells with 2x MIC of Isoquinoline-3-carboxylic acid for 4 hours.[4]
- Fixation:
  - Centrifuge (5000g, 5 min) and wash with PBS.
  - Resuspend in 2.5% glutaraldehyde (overnight at 4°C).
- Dehydration: Serial ethanol wash (30%, 50%, 70%, 90%, 100%), 15 min each.
- Imaging: Critical point dry, sputter coat with Gold/Palladium, and image via Scanning Electron Microscopy (SEM).
  - Expected Result: Treated cells show collapsed morphology and pore formation compared to smooth control cells.

Part 4: Synthesis Framework (General)

To access these biologically active cores, the Bischler-Napieralski Cyclization followed by oxidation is the standard industrial route.



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Caption: General synthetic pathway for Isoquinoline-3-carboxylic acid derivatives.[4]

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